

"4-Methyltetrahydro-2H-pyran-4-OL" IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-OL

Cat. No.: B1313568

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A Technical Guide to 4-Methyltetrahydro-2H-pyran-4-ol

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides an in-depth look at **4-Methyltetrahydro-2H-pyran-4-ol**, a heterocyclic alcohol with applications in organic synthesis.

Nomenclature and Identification

The compound with the chemical formula $C_6H_{12}O_2$ is systematically known by its IUPAC name: 4-methyloxan-4-ol^[1]. It is registered under the CAS Number 7525-64-6^{[1][2]}.

A variety of synonyms are used in literature and commercial listings to refer to this compound. These include:

- 4-Methyltetrahydro-2H-pyran-4-ol^{[1][2]}
- 4-hydroxy-4-methyltetrahydropyran^[1]
- 4-methyl-4-hydroxytetrahydropyran^[1]
- Tetrahydro-4-methyl-2H-pyran-4-ol

It is important to distinguish this compound from the similarly named but structurally different fragrance ingredient, Florol, which is tetrahydro-4-methyl-2-(2-methylpropyl)-2H-pyran-4-ol[3][4].

Physicochemical Properties

The following table summarizes key quantitative data for **4-Methyltetrahydro-2H-pyran-4-ol**, providing a clear reference for experimental design and evaluation.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	PubChem
CAS Number	7525-64-6	[1][2]
Appearance	Oil	[2]
InChIKey	DCUYGCJQVJXUHU-UHFFFAOYSA-N	[1]
SMILES	CC1(CCOCC1)O	[1]

Synthesis Protocol: Grignard Reaction

A common and effective method for the synthesis of **4-Methyltetrahydro-2H-pyran-4-ol** is the Grignard reaction, utilizing a commercially available ketone as the starting material.

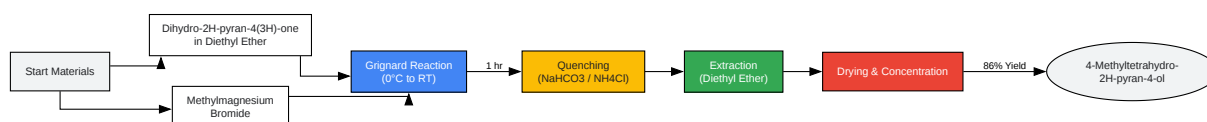
Experimental Protocol:

- **Reaction Setup:** A solution of dihydro-2H-pyran-4(3H)-one (1 g, 9.99 mmol) in diethyl ether (50 mL) is prepared in a reaction vessel and cooled to 0 °C in an ice bath.[2]
- **Grignard Reagent Addition:** Methylmagnesium bromide (3.66 mL of a 3.0 M solution in diethyl ether, 10.99 mmol) is added dropwise to the cooled solution via a syringe.[2]
- **Reaction Progression:** The reaction mixture is stirred at 0 °C for 1 hour, after which it is allowed to gradually warm to room temperature while stirring continues.[2]

- Quenching: Upon completion, the reaction is carefully quenched by the addition of saturated aqueous solutions of sodium bicarbonate (NaHCO_3) and ammonium chloride (NH_4Cl).^[2]
- Extraction: The product is extracted from the aqueous layer with diethyl ether.^[2]
- Purification: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO_4), filtered, and concentrated under reduced pressure.^[2]
- Product Isolation: This procedure yields the crude product, **4-methyltetrahydro-2H-pyran-4-ol**, as an oil (1 g, 86% yield).^[2] The structure can be confirmed by ^1H NMR spectroscopy.^[2]

Experimental Workflow

The synthesis of **4-Methyltetrahydro-2H-pyran-4-ol** via the Grignard reaction can be visualized as a clear, sequential workflow. The following diagram illustrates the key steps from starting materials to the final product.



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Caption: Synthesis workflow for **4-Methyltetrahydro-2H-pyran-4-ol**.

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